

Technical Guide on the Safety and Handling of 5-Sulfonicotinic Acid

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Compound of Interest

Compound Name: 5-Sulfonicotinic acid

Cat. No.: B1302950

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Sulfonicotinic acid** was not located. The following information is compiled from data on structurally related sulfonic acids and general chemical safety principles. Researchers and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Introduction

5-Sulfonicotinic acid, also known as 5-sulfo-3-pyridinecarboxylic acid, is an aromatic sulfonic acid derivative of pyridine.^[1] It is characterized by a pyridine ring functionalized with both a carboxylic acid and a sulfonic acid group, which contribute to its acidic nature and solubility in water.^{[1][2]} This compound is typically a white to off-white solid and is highly soluble in polar solvents.^[1] Its chemical structure and properties suggest its potential use in pharmaceutical synthesis and as a reagent in organic chemistry.^[1]

Hazard Identification and Classification

While a specific GHS classification for **5-Sulfonicotinic acid** is not available, related sulfonic acids are classified with significant hazards. Based on data for similar compounds, **5-Sulfonicotinic acid** should be treated as a hazardous substance.

Anticipated Hazards:

- Skin Corrosion/Irritation: Sulfonic acids are often corrosive and can cause severe skin burns.
^{[3][4][5][6][7]}

- Serious Eye Damage/Irritation: Direct contact can cause serious eye damage.[3][4][6][7]
- Acute Toxicity (Oral): Some sulfonic acids are harmful if swallowed.[3][7]
- Respiratory Irritation: Inhalation of dusts may cause respiratory irritation.[8]

GHS Label Elements (Presumed):

- Pictograms:
 - Corrosion
 - Health Hazard
- Signal Word: Danger[3]
- Hazard Statements (Anticipated):
 - H314: Causes severe skin burns and eye damage.[3][4][5]
 - H302: Harmful if swallowed.[3][7]
 - H335: May cause respiratory irritation.[8]
- Precautionary Statements (Recommended):
 - P260: Do not breathe dusts or mists.[4]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[3][4][6][7][9]
 - P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3][4]
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[3]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Physical and Chemical Properties

A comprehensive experimental determination of the physical and chemical properties of **5-Sulfonicotinic acid** is not available in the public domain. The table below summarizes available information.

Property	Value	Source
Molecular Formula	C ₆ H ₅ NO ₅ S	[1] [10]
Molecular Weight	203.17 g/mol	[10]
Appearance	White to off-white solid	[1]
Solubility	Highly soluble in polar solvents	[1]

For comparison, physical and chemical data for related sulfonic acids are presented below.

Table 1: Physical and Chemical Properties of Related Sulfonic Acids

Property	Ethanesulfonic acid	Sulfanilic acid
Melting Point	-17 °C	> 300 °C
Boiling Point	123 °C @ 0.01 hPa	Decomposes below boiling point
Density	1.35 g/mL at 25 °C	Not Available
log Pow	-4	-2.298

Source: Sigma-Aldrich Safety Data Sheets[\[3\]](#)

Handling and Storage

Given the anticipated hazards, stringent safety precautions should be followed when handling **5-Sulfonicotinic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][11]
- Ensure eyewash stations and emergency showers are readily accessible.[12]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[4][9]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[4][9]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA approved respirator.[12]

Handling Procedures:

- Avoid generating dust.[4][5][11]
- Do not breathe dust or mists.[4][6][12]
- Wash hands thoroughly after handling.[3][6]
- Do not eat, drink, or smoke in the laboratory.[3][5][6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents and bases.[7]
- Store in a corrosives-compatible area.[5][11]

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Immediately call a poison center or doctor.[3][4]

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Call a physician immediately.[3][4][5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[3][4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[3][4][5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.[3][11]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Methods for Cleaning Up: Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[4][11]

Disposal Considerations

Dispose of **5-Sulfonicotinic acid** and its containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains or waterways.[3]

Toxicological Information

No specific toxicological data for **5-Sulfonicotinic acid** was found. The table below presents data for related compounds.

Table 2: Acute Toxicity Data for Related Sulfonic Acids

Compound	Route	Species	Value	Guideline
Ethanesulfonic acid	Oral	Rat	LD50: 300 - 2,000 mg/kg	OECD Test Guideline 423
Sulfanilic acid	Oral	Rat	LD50: > 2,000 mg/kg	OECD Test Guideline 423
Sulfanilic acid	Dermal	Rat	LD50: > 2,000 mg/kg	OECD Test Guideline 402

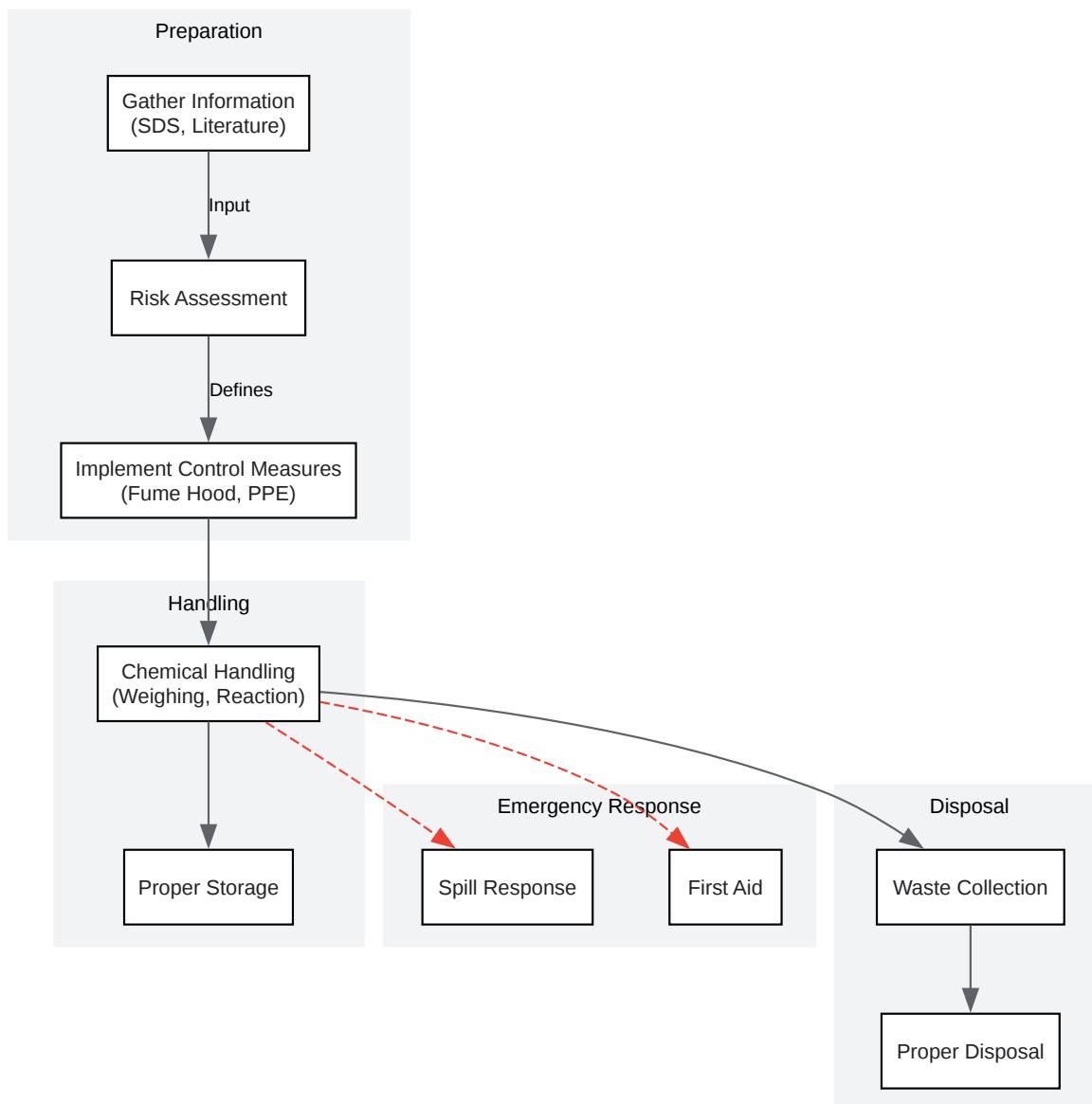
Source: Sigma-Aldrich Safety Data Sheets[\[3\]](#)

Likely Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[\[3\]](#)
- Skin: Causes severe skin burns.[\[3\]](#)
- Eyes: Causes serious eye damage.[\[3\]](#)
- Ingestion: Harmful if swallowed. May cause burns to the mouth, throat, and stomach.[\[3\]](#)

Logical Workflow for Chemical Handling

The following diagram illustrates a logical workflow for the safe handling of a chemical with presumed hazards like **5-Sulfonicotinic acid**.



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Caption: Logical workflow for safe chemical handling.

This guide provides a starting point for the safe handling of **5-Sulfonicotinic acid**. It is imperative for all users to consult with their institution's safety office and conduct a thorough

risk assessment before commencing any work with this compound.

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